

# benzethonium chloride quaternary ammonium compound classification

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## Compound Focus: Benzethonium Chloride

CAS No.: 121-54-0

Cat. No.: S520858

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## Chemical & Physical Profile

For research and development purposes, understanding the compound's physical and chemical characteristics is essential. The following table consolidates key data for easy reference.

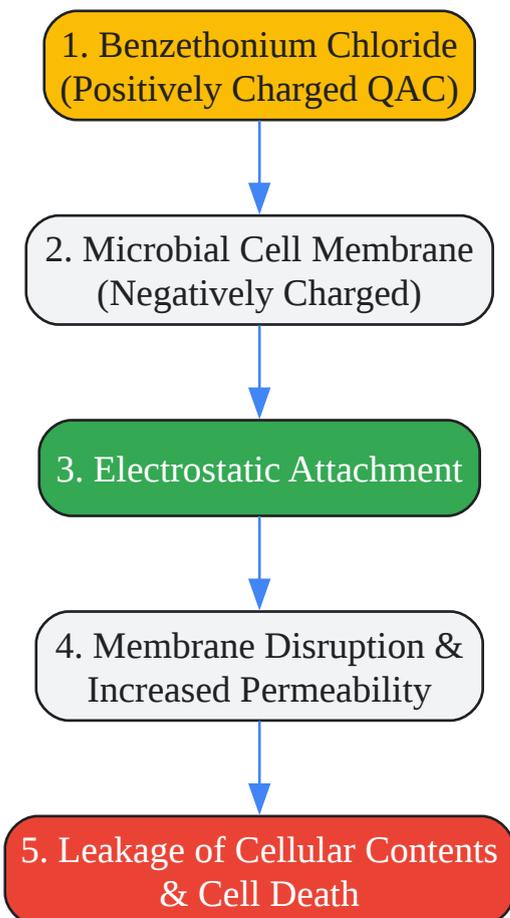
| Property                 | Value / Description                            | Notes  |
|--------------------------|--|--|
| Molecular Weight         | 448.09 g·mol <sup>-1</sup> [1]                 | Monoisotopic mass: 447.2904073 g/mol [2] [3] |
| Physical Form            | White, odorless crystals or powder [1] [4] [5] | Very bitter taste [2] [5]                    |
| Melting Point            | 163 - 165 °C (325 - 329 °F) [1] [5]            | Lit. range 162-164°C [5]                     |
| Solubility in Water      | ~40 g/L at 20°C [1]                            | Also reported as 1-5 g/100 mL [5]            |
| log P (Octanol/Water)    | ~4.0 [2] [4]                                   | Indicator of lipophilicity                   |
| pH (1% Aqueous Solution) | 4.8 - 7.5 [2] [5]                              | Slightly alkaline to litmus [6]              |

## Mechanism of Antimicrobial Action

As a QAC, **benzethonium chloride** exerts its antimicrobial effect primarily through disruption of microbial cell membranes [7]. Its molecular structure is key to this function.

- **Structural Basis:** The molecule features a central, positively charged nitrogen atom (quaternary ammonium cation) covalently bonded to four organic substituents, making it a cationic surfactant [1] [7].
- **Mode of Action:** The positively charged 'head' is electrostatically attracted to the negatively charged components of microbial cell walls and membranes [7]. Upon interaction, it disrupts the lipid bilayer, increasing membrane permeability. This leads to leakage of vital cellular contents, loss of ion homeostasis, and ultimately, cell death [7].
- **Broad-Spectrum Efficacy:** This mechanism is effective against a wide range of pathogens, including bacteria (e.g., *Staphylococcus aureus*, *E. coli*), fungi, mold, and viruses (e.g., Hepatitis B, norovirus) [1].

The following diagram illustrates this sequential process of microbial cell membrane disruption:



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## Applications & Regulatory Status

**Benzethonium chloride** is utilized across various industries due to its antimicrobial and surfactant properties.

| Application Area                                 | Specific Use & Concentration  | Regulatory & Safety Notes   |
|--|---|---|
| <b>Pharmaceuticals &amp; Topical Antiseptics</b> | First aid antiseptics at 0.1% - 0.2% [1]; preservative in injections, ophthalmic/otic preps at 0.01% - 0.02% [5].                 | FDA specifies 0.1-0.2% as safe and effective for first aid [1]. ATC codes: D08AJ08 (antiseptic), R02AA09 (throat prep) [8].           |
| <b>Cosmetics &amp; Personal Care</b>             | Preservative and antimicrobial in lotions, creams, mouthwashes, deodorants [1] [2]. Typical use concentration: 0.1% - 0.5% [2].   | Can cause skin irritation in leave-on products at high concentrations; patch testing recommended for sensitive skin formulations [2]. |
| <b>Disinfectants &amp; Sanitizers</b>            | Active ingredient in household and institutional disinfectants, antibacterial wipes [1] [9].                                      | Effective against SARS-CoV-2 [9]. Regulated by the EPA [9].   |
| <b>Other Uses</b>                                | Hard surface disinfectant in food industry [1]; preservative in grapefruit seed extract [1]; titrant in analytical chemistry [1]. | Not approved as a food additive in the US and Europe [1].   |

## Toxicity and Safety Considerations

While considered safe in dilute solutions for topical application, concentrated **benzethonium chloride** poses health hazards and requires careful handling [7] [4].

| Aspect                | Details   |
|-----------------------|---|
| <b>Toxicokinetics</b> | Can be absorbed through the skin, mucous membranes, respiratory, and gastrointestinal tracts. Primarily metabolized by the liver and can accumulate in organs like the liver, lungs, and kidneys [7]. |

| **Acute Toxicity** | **Ingestion:** Can cause gastrointestinal irritation, nausea, vomiting, diarrhea, convulsions, shock, or collapse [7] [4] [6]. **Dermal/Ocular Contact:** Causes skin irritation and severe eye damage [4]. **Inhalation:** Leads to respiratory irritation [7]. | | **Chronic Exposure** | Repeated skin contact may cause dermatitis [4]. Some studies suggest a potential link to asthma and other health risks, but human data is limited [7]. | | **Environmental Impact** | Toxic to aquatic life and not readily biodegradable [4]. Strongly advised not to release into the environment [4]. | | **Handling Precautions** | Use protective gloves, safety goggles, and ventilation. In case of skin contact, remove contaminated clothing and wash with soap and water. For eye contact, rinse immediately with water and seek medical attention [4]. |

## Experimental Protocols for Key Assays

For researchers, here are methodologies for two common tests involving **benzethonium Chloride**.

### Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

The MIC is the lowest concentration of an antimicrobial that prevents visible growth of a microorganism.

- **Preparation:** Prepare a serial two-fold dilution of **benzethonium chloride** in a suitable broth (e.g., Mueller-Hinton Broth) in a 96-well microtiter plate.
- **Inoculation:** Standardize the bacterial inoculum to approximately  $5 \times 10^5$  CFU/mL and add to each well containing the diluted agent.
- **Incubation:** Incubate the plate at  $35 \pm 2^\circ\text{C}$  for 16-20 hours.
- **Visual Reading:** The MIC is the lowest concentration of **benzethonium chloride** that completely inhibits visible growth, as indicated by a clear well [5].

### Protocol 2: Titration of Sodium Dodecyl Sulfate (SDS)

**Benzethonium chloride** can be used to titrate anionic surfactants like SDS.

- **Indicator Solution:** Prepare a mixed indicator containing dimidium bromide and disulphine blue [1].
- **Sample Preparation:** Dissolve the sample containing SDS in water.
- **Titration Procedure:** Add the indicator to the sample solution. The initial complex will be pink. Titrate with a standardized **benzethonium chloride** solution.
- **Endpoint Determination:** The endpoint is reached when the solution turns from pink to a greyish-blue color. The amount of SDS can be calculated based on the titer volume [1].

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